

troubleshooting guide for low yield in 2-triazol-1-yl-benzaldehyde reactions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-[1,2,4]Triazol-1-yl-benzaldehyde

Cat. No.: B143020

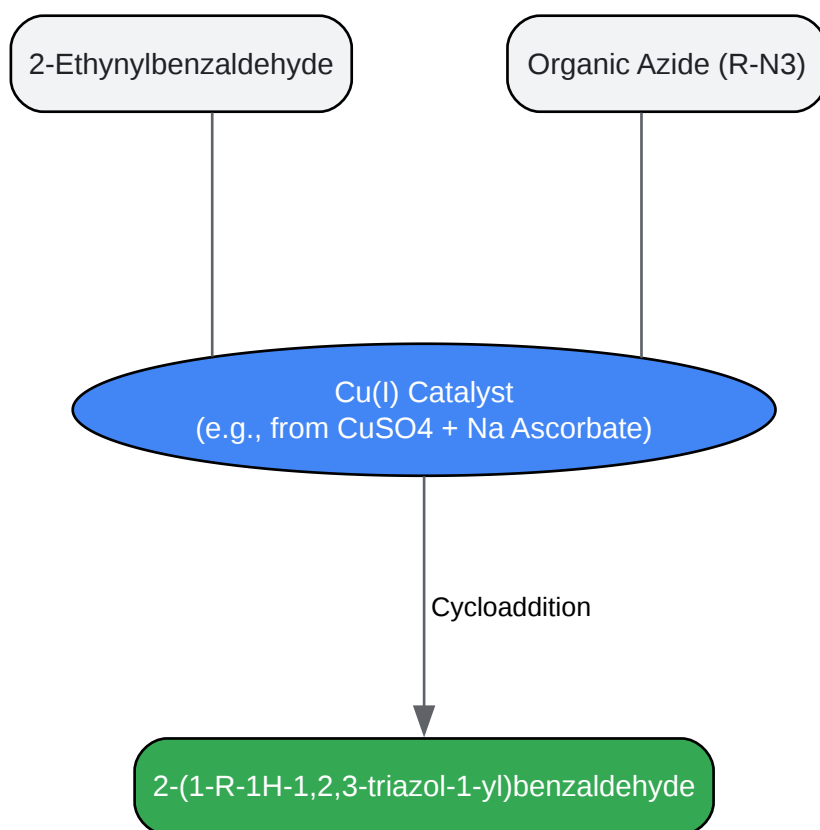
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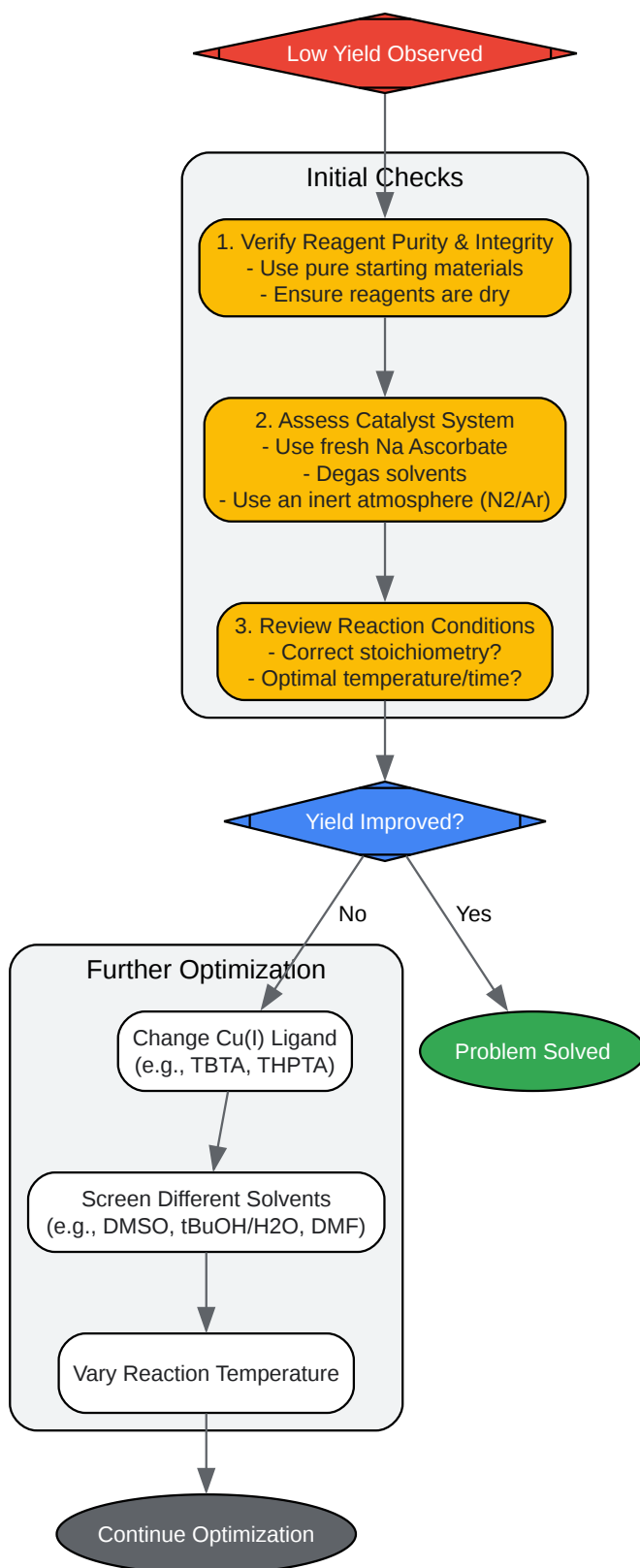
Technical Support Center: 2-Triazol-1-yl-benzaldehyde Synthesis

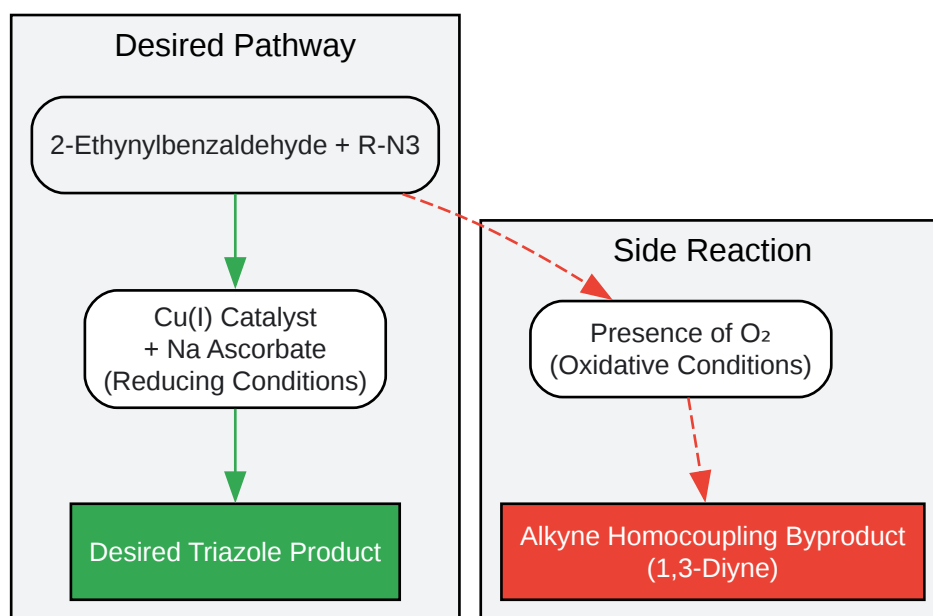
This guide provides troubleshooting solutions and frequently asked questions (FAQs) for researchers encountering low yields in the synthesis of 2-(1H-1,2,3-triazol-1-yl)benzaldehyde and its derivatives. The primary synthetic route discussed is the Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), a cornerstone of "click chemistry".^[1]

Reaction Overview: The CuAAC Pathway

The synthesis of 2-(1,2,3-triazol-1-yl)benzaldehydes typically involves the reaction of 2-ethynylbenzaldehyde with an appropriate organic azide in the presence of a copper(I) catalyst. This reaction is highly efficient and regioselective, yielding the 1,4-disubstituted triazole isomer.^[1]







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References

- 1. Click Chemistry [organic-chemistry.org]
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